

(R)-1-(2-Chloro-6-fluorophenyl)ethanamine CAS number

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Compound of Interest

Compound Name: (R)-1-(2-Chloro-6-fluorophenyl)ethanamine

CAS No.: 1100575-44-7

Cat. No.: B1505392

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An In-Depth Technical Guide to (R)-1-(2-Chloro-6-fluorophenyl)ethanamine

Introduction: The Significance of a Chiral Amine

(R)-1-(2-Chloro-6-fluorophenyl)ethanamine, identified by the CAS Number 1100575-44-7, is a highly valuable chiral building block in modern medicinal chemistry.^[1] As a primary amine featuring a stereogenic center, its enantiomerically pure form is crucial for the synthesis of complex active pharmaceutical ingredients (APIs). The presence of both chloro and fluoro substituents on the phenyl ring provides chemists with strategic points for molecular modification, influencing properties like metabolic stability, lipophilicity, and binding affinity to biological targets. This guide offers a technical overview of its properties, synthesis, analytical characterization, and applications for professionals in drug discovery and development. Its primary utility lies in constructing APIs, particularly those targeting the central nervous system, such as antidepressants and antipsychotics, where precise stereochemistry is paramount for efficacy and safety.^{[2][3]}

Physicochemical and Handling Properties

The fundamental properties of **(R)-1-(2-Chloro-6-fluorophenyl)ethanamine** are summarized below. Proper storage is critical to maintain its chemical integrity and purity.

Property	Value	Source
CAS Number	1100575-44-7	[1]
Molecular Formula	C ₈ H ₉ ClFN	[4]
Molecular Weight	173.62 g/mol	[4]
MDL Number	MFCD06761974	[2]
Appearance	Typically a liquid (form may vary)	
Purity	≥99% (typical for research/pharma grade)	
Storage Conditions	2-8°C, under inert atmosphere, protected from light	[1]

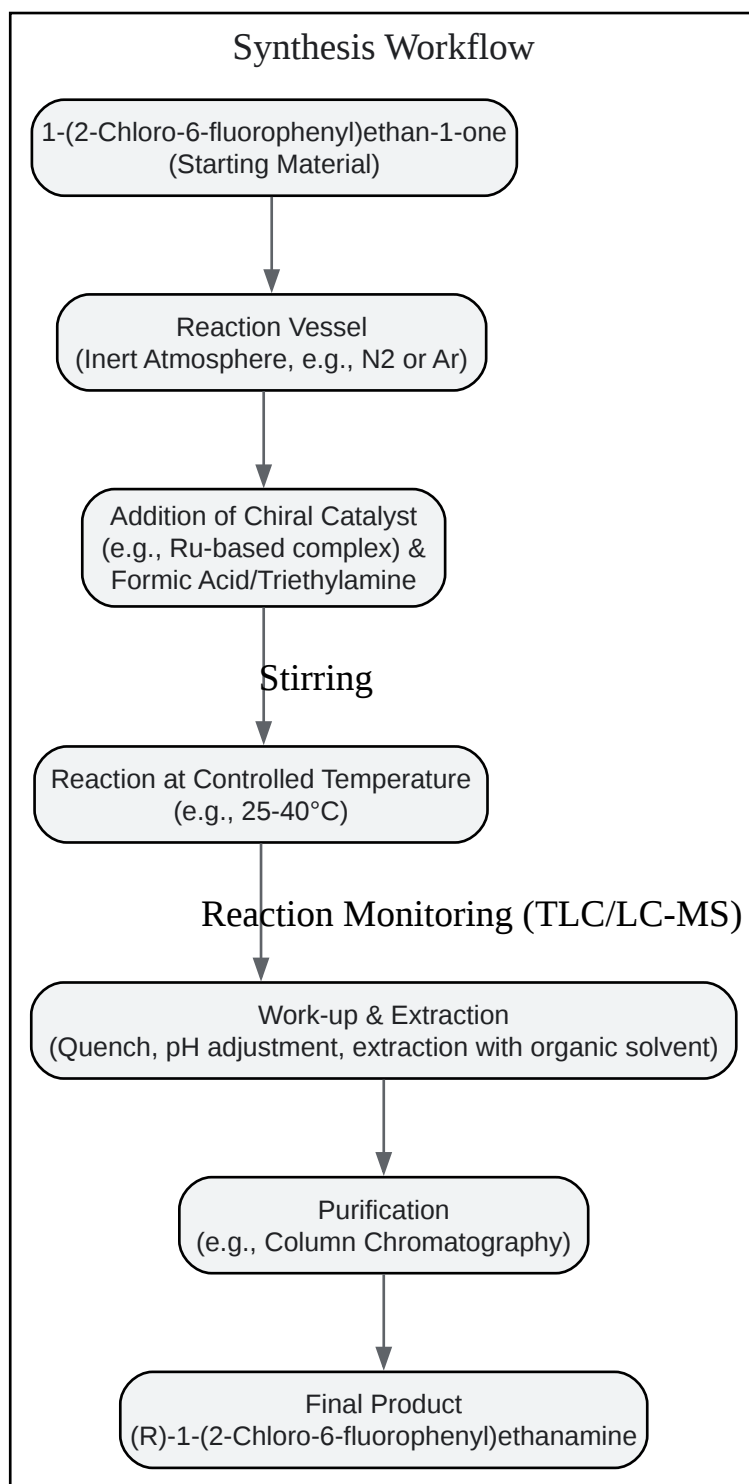
Asymmetric Synthesis: A Protocol for Enantioselective Production

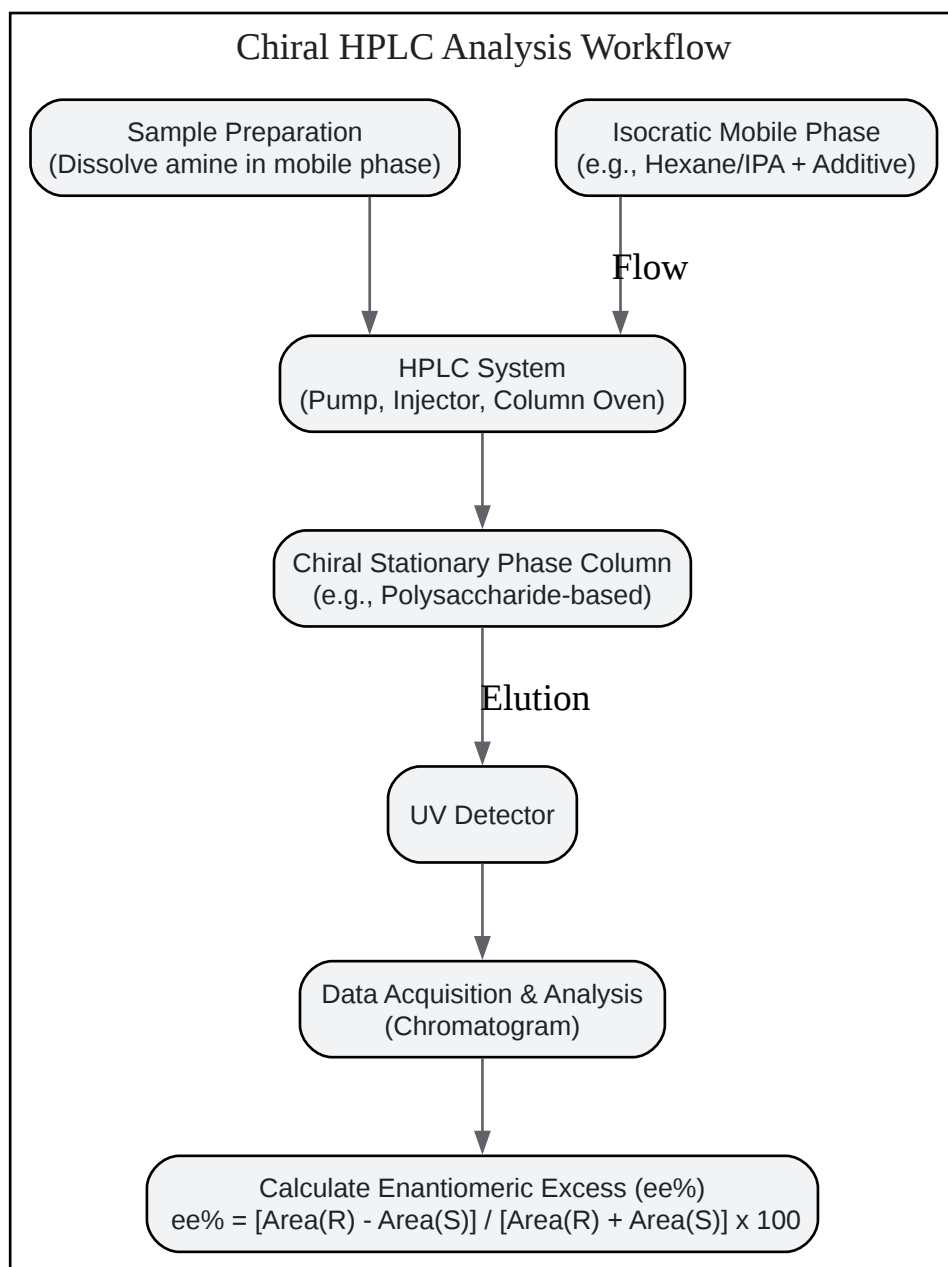
The synthesis of enantiomerically pure **(R)-1-(2-Chloro-6-fluorophenyl)ethanamine** is most commonly achieved through the asymmetric reductive amination of its corresponding prochiral ketone, 1-(2-chloro-6-fluorophenyl)ethan-1-one (CAS 87327-69-3). This process utilizes a chiral catalyst to direct the formation of the desired (R)-enantiomer.

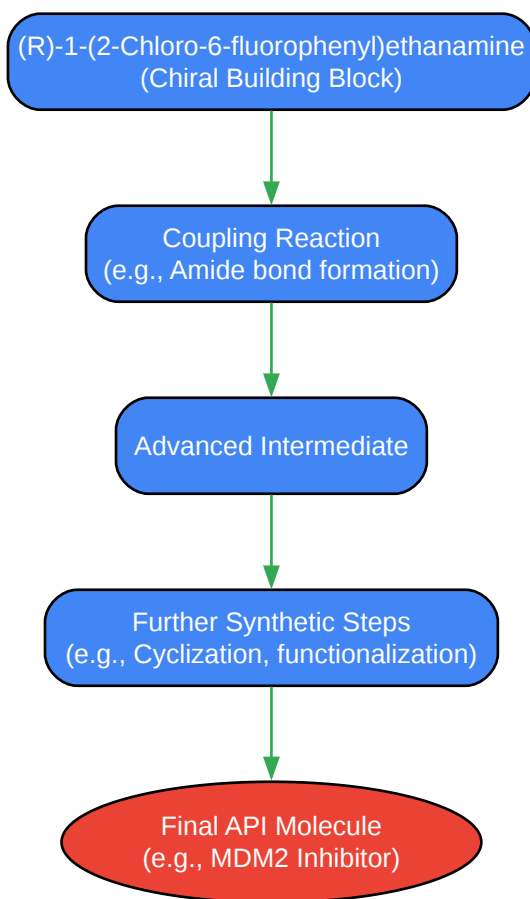
Causality in Synthesis Design

The choice of asymmetric transfer hydrogenation is deliberate. This method avoids the use of high-pressure hydrogen gas and often employs more accessible and stable chiral ligands compared to direct hydrogenation. The catalyst, typically a Ruthenium or Rhodium complex with a chiral diamine or amino alcohol ligand, creates a chiral pocket. The ketone substrate coordinates to the metal center in a sterically favored orientation, exposing one of its prochiral faces to the hydride source (e.g., formic acid/triethylamine azeotrope), leading to the

preferential formation of the (R)-alcohol, which is then aminated. This strategy is a cornerstone of modern asymmetric synthesis for producing chiral amines and alcohols.[5]







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Sources

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